

An In-Depth Technical Guide to 5-bromo-3-cyclopropyl-1,2-thiazole

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Compound of Interest

Compound Name: 5-bromo-3-cyclopropyl-1,2-thiazole

CAS No.: 1513081-63-4

Cat. No.: B6237559

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-bromo-3-cyclopropyl-1,2-thiazole is a heterocyclic compound featuring a thiazole ring substituted with a bromine atom and a cyclopropyl group. The 1,2-thiazole (or isothiazole) ring system is a significant structural motif in medicinal chemistry, known for its presence in a variety of biologically active compounds.^[1] The incorporation of a bromine atom provides a versatile handle for further chemical modifications, such as cross-coupling reactions, making it a valuable building block in the synthesis of more complex molecules. The cyclopropyl group, a small, strained ring, is often introduced into drug candidates to improve metabolic stability, binding affinity, and other pharmacokinetic properties. This guide provides a comprehensive overview of the synthesis, properties, and potential applications of **5-bromo-3-cyclopropyl-1,2-thiazole**, with a focus on its relevance to drug discovery and development.

Physicochemical Properties

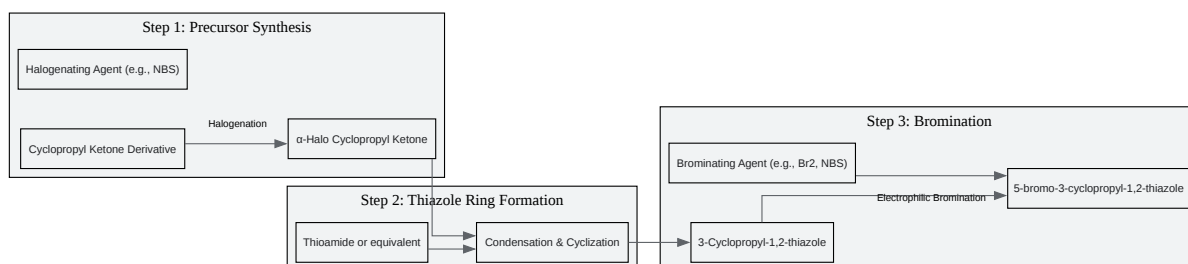
A summary of the key physicochemical properties of **5-bromo-3-cyclopropyl-1,2-thiazole** is presented in the table below. These properties are crucial for understanding its behavior in chemical reactions and biological systems.

Property	Value	Source
CAS Number	1513081-63-4	[2]
Molecular Formula	C6H6BrNS	[2]
Molecular Weight	204.09 g/mol	[2]
Appearance	Light yellow liquid	
Purity	Typically ≥96%	

Synthesis of 5-bromo-3-cyclopropyl-1,2-thiazole

The synthesis of substituted 1,2-thiazoles can be approached through various synthetic strategies. While specific literature detailing the synthesis of **5-bromo-3-cyclopropyl-1,2-thiazole** is not readily available, a plausible and commonly employed method involves the construction of the thiazole ring from acyclic precursors. One of the most established methods for thiazole synthesis is the Hantzsch synthesis, which involves the reaction of an α -haloketone with a thioamide.[3][4] However, for 1,2-thiazoles, alternative cyclization strategies are often necessary.

A potential synthetic pathway to **5-bromo-3-cyclopropyl-1,2-thiazole** could involve the reaction of a suitably substituted precursor that can undergo cyclization to form the desired heterocyclic ring. The following diagram illustrates a generalized synthetic workflow for the formation of a substituted 1,2-thiazole ring, which could be adapted for the synthesis of the target compound.



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Caption: A plausible synthetic workflow for **5-bromo-3-cyclopropyl-1,2-thiazole**.

Experimental Protocol: A Generalized Approach to 5-Bromo-1,2-thiazole Synthesis

While a specific protocol for **5-bromo-3-cyclopropyl-1,2-thiazole** is not detailed in the available literature, a general procedure for the synthesis and bromination of a 1,2-thiazole ring can be outlined as follows. This protocol is illustrative and would require optimization for the specific substrate.

Step 1: Synthesis of 3-cyclopropyl-1,2-thiazole (Hypothetical)

- To a solution of an appropriate α,β -unsaturated cyclopropyl ketone in a suitable solvent (e.g., ethanol), add a source of sulfur and ammonia (e.g., Lawesson's reagent followed by an ammonia source).
- Heat the reaction mixture under reflux for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 3-cyclopropyl-1,2-thiazole.

Step 2: Bromination to **5-bromo-3-cyclopropyl-1,2-thiazole**

- Dissolve 3-cyclopropyl-1,2-thiazole in a suitable solvent (e.g., glacial acetic acid or a chlorinated solvent).
- Slowly add a brominating agent, such as N-bromosuccinimide (NBS) or elemental bromine, to the solution at a controlled temperature (e.g., 0 °C to room temperature).
- Stir the reaction mixture for a specified time, again monitoring by TLC.
- Once the starting material is consumed, quench the reaction with a reducing agent (e.g., sodium thiosulfate solution) if bromine was used.
- Extract the product with an organic solvent, wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the final product by column chromatography or distillation to obtain **5-bromo-3-cyclopropyl-1,2-thiazole**.

Applications in Drug Discovery

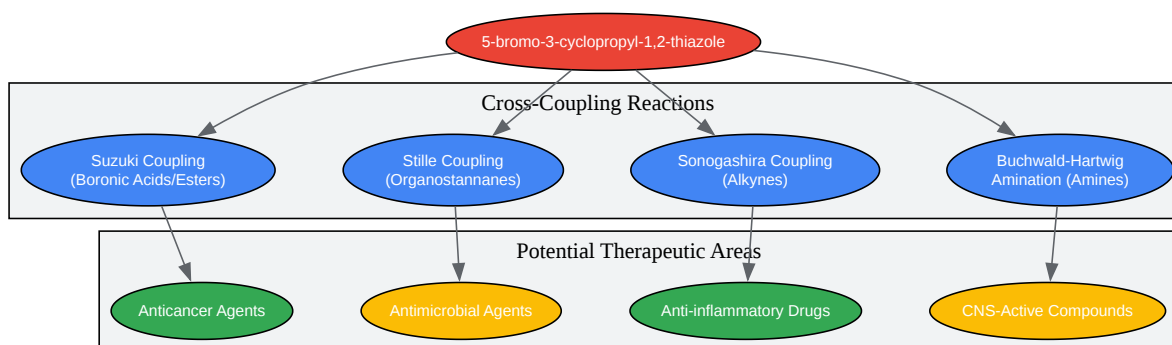
The thiazole nucleus is a privileged scaffold in medicinal chemistry, found in a wide array of approved drugs with diverse therapeutic applications, including antibacterial, antifungal, anti-inflammatory, and anticancer agents.^{[1][4][5]} The presence of the cyclopropyl moiety and the bromine atom in **5-bromo-3-cyclopropyl-1,2-thiazole** suggests several potential applications in drug discovery.

- As a Synthetic Intermediate: The bromine atom at the 5-position serves as a key functional group for introducing further molecular diversity through various cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira). This allows for the synthesis of libraries of novel compounds for biological screening.

- Potential Biological Activities:

- Anticancer: Many thiazole derivatives have demonstrated potent anticancer activity by targeting various cellular pathways.[4] The unique substitution pattern of this compound could lead to novel interactions with anticancer targets.
- Antimicrobial: The thiazole ring is a core component of many antimicrobial agents.[4][6] New derivatives are continuously being explored to combat drug-resistant pathogens.
- Anti-inflammatory: Thiazole-containing compounds have been investigated as inhibitors of inflammatory enzymes and pathways.[7]
- Neurological Disorders: Some thiazole derivatives have shown potential in the treatment of neurodegenerative diseases.[7]

The following diagram illustrates the central role of **5-bromo-3-cyclopropyl-1,2-thiazole** as a building block for generating diverse chemical entities for drug discovery programs.



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Caption: Role of **5-bromo-3-cyclopropyl-1,2-thiazole** as a versatile intermediate in drug discovery.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **5-bromo-3-cyclopropyl-1,2-thiazole**. While a specific Material Safety Data Sheet (MSDS) for this compound is not widely available, general safety guidelines for brominated heterocyclic compounds should be followed.^[8]^[9]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[10]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.^[10] Avoid contact with skin and eyes.^[9]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong acids.^[8] Keep the container tightly closed.
- Fire Hazards: Thiazole derivatives can be flammable.^[11] Keep away from heat, sparks, and open flames.^[8] In case of fire, use appropriate extinguishing media such as carbon dioxide, dry chemical powder, or foam.^[8]
- First Aid:
 - In case of skin contact: Wash off immediately with plenty of soap and water.^[9]
 - In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.^[9]
 - If inhaled: Move the person to fresh air.^[9]
 - If swallowed: Do NOT induce vomiting. Seek immediate medical attention.^[8]

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